

# Application Note: Remote Sensing of Volcanic Sulfur Dioxide ( ) Plumes via Ultraviolet Spectroscopy

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## Compound of Interest

Compound Name: Sulfur dioxide

CAS No.: 7446-09-5

Cat. No.: B1222189

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## Abstract

This application note details the protocols for the remote sensing of volcanic **sulfur dioxide** ( ) using Differential Optical Absorption Spectroscopy (DOAS) and high-speed Ultraviolet (UV) Cameras.[1] While primarily used for geophysical monitoring and eruption forecasting, accurate quantification of volcanic

is critical for environmental health scientists and drug development professionals assessing respiratory toxicity in populations exposed to chronic degassing (vog). This guide synthesizes theoretical physics with field-proven methodologies to derive mass flux rates (

) and column densities (

).

## Translational Insight: Relevance to Drug Development

While volcanic monitoring is traditionally geological, the data derived here is vital for Inhalation Toxicology and Respiratory Therapeutic Development:

- Exposure Baselines: Clinical trials for asthma or COPD therapeutics in volcanic regions (e.g., Japan, Hawaii, Italy) require precise environmental baselines to differentiate between drug efficacy and environmental exacerbation.
- Toxicity Modeling: Real-time flux data informs dispersion models, allowing researchers to calculate "dosage" rates for populations, essential for epidemiological studies on chronic exposure.

## Theoretical Framework

### The Beer-Lambert Law & DOAS

Remote sensing of

relies on the absorption of solar ultraviolet radiation (300–320 nm) by

molecules in the volcanic plume. The fundamental principle is the Beer-Lambert Law:

Where:

- $I$  : Measured intensity with plume.
- $I_0$  : Background intensity (clear sky).
- $\sigma$  : Absorption cross-section of  
(cm<sup>2</sup>  
/molecule).
- $N$  : Concentration (molecules/cm<sup>3</sup>  
).
- $L$  : Path length (cm).

Differential Optical Absorption Spectroscopy (DOAS) improves this by separating the signal into two components:

- **Broadband Extinction:** Caused by Rayleigh scattering (molecules) and Mie scattering (aerosols/ash). Modeled by a low-order polynomial.
- **Narrowband Absorption:** The unique "fingerprint" of trace gases like

## UV Camera Physics

Unlike DOAS, which provides high spectral resolution, UV cameras provide high spatial and temporal resolution. They utilize two bandpass filters:

- **Filter A (310 nm):** Centered on the  
absorption band.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>
- **Filter B (330 nm):** Centered on a region with no  
absorption (corrects for aerosol scattering and plume opacity).

## Instrumentation & Performance Comparison

Feature	Mobile DOAS (Dispersive)	UV Camera (Imaging)	Satellite (TROPOMI/OMI)
Primary Output	Integrated Column Density (1D)	2D Absorbance Map	Global Column Density
Spectral Res.	High (~0.5 nm FWHM)	Low (Filters ~10 nm FWHM)	High (~0.5 nm)
Temporal Res.	Low (Minutes per traverse)	High (> 1 Hz)	Low (1 pass/day)
Spatial Res.	Integrated path	High (Pixel-level)	Low (3.5 x 5.5 km)
Detection Limit	< 5 ppm·m	~50–100 ppm·m	~1 Dobson Unit (DU)
Key Limitation	Requires traversing (movement)	Needs calibration (cells/DOAS)	Cloud cover/Ash interference

## Experimental Protocols

### Protocol A: Mobile DOAS Traverse (Flux Calculation)

Objective: Determine the total mass flux of

(  
) by integrating the column density across the plume cross-section.

#### Step 1: Instrumentation Setup

- Spectrometer: Miniature UV spectrometer (e.g., Ocean Optics USB2000+ or similar) covering 280–400 nm.
- Telescope: Fused silica lens coupled to a UV-grade optical fiber.
- Mounting: Secure telescope to vehicle roof, pointing strictly at Zenith (90°).
- GPS: Connect high-frequency GPS to the data logger to correlate spectra with geolocation.

#### Step 2: Pre-Traverse Calibration

- Dark Current ( ): Cover the telescope completely. Record 100 spectra and average them. This removes thermal noise from the CCD.
- Offset/Bias: Record electronic offset if required by the specific detector architecture.
- Wavelength Calibration: Verify using a Mercury-Argon (HgAr) calibration lamp, focusing on peaks at 296.7 nm and 334.1 nm.

### Step 3: The Traverse

- Route Planning: Identify a road that runs perpendicular to the wind direction and passes underneath the entire plume.
- Clean Air Reference ( ): Begin recording at least 2–5 km outside the visible plume to capture the clear sky spectrum (Fraunhofer lines only).
- Plume Transect: Drive at a constant slow speed (30–50 km/h) under the plume. Ensure the spectrometer integration time is set to maximize signal (80% saturation) without clipping.
- Completion: Continue driving until clear sky is reached on the opposite side.

### Step 4: Data Processing (DOAS Retrieval)

- Fit Window: Select 310–325 nm.
- Cross-Sections: Fit the measured spectrum against:
  - Reference (Vandaele et al., 2009).
  - Reference (Solar spectrum interference).
  - Ring Effect (Rotational Raman scattering pseudo-absorber).
- Calculation: The software (e.g., DOASIS or QDOAS) minimizes the Chi-square difference between measured and modeled spectra to retrieve the Slant Column Density (SCD) in molecules/cm

## Protocol B: High-Speed UV Camera Monitoring

Objective: Capture rapid puffing/explosions and 2D plume morphology.

### Step 1: Hardware Configuration

- Sensor: UV-sensitive CCD/CMOS (back-thinned for high quantum efficiency in UV).
- Optics: Quartz lenses (glass absorbs UV).
- Filter Wheel: Automated wheel containing 310 nm (On-band) and 330 nm (Off-band) filters.

### Step 2: Calibration (The Cell Method)

Since cameras lack spectral resolution, they must be calibrated against known standards.

- Quartz Cells: Place sealed quartz cells containing known concentrations of (e.g., 100, 500, 1000 ppm·m) in front of the lens.
- Curve Generation: Record the absorbance ( ) for each cell.
- Linearity Check: Plot Absorbance vs. Concentration. Ensure

### Step 3: Acquisition & Correction

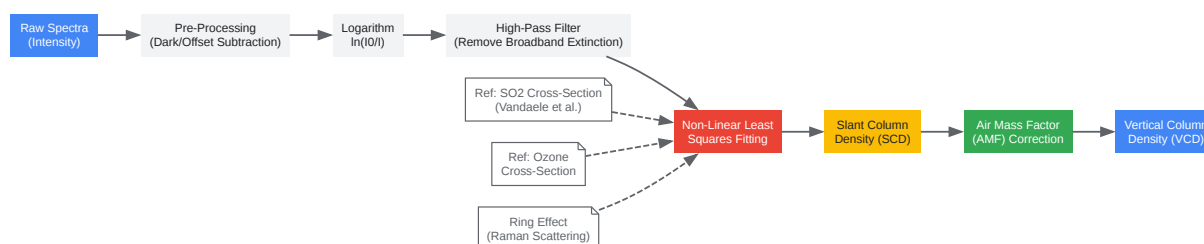
- Vignetting Correction: Capture a flat-field image of a uniform UV source (or clear zenith sky) to correct for light fall-off at the image corners.
- Dark Subtraction: Subtract sensor noise (Dark image) from every acquired frame.
- Aerosol Correction:

Note: This assumes aerosol scattering is wavelength-independent over the short 20 nm range, a first-order approximation.

## Visualization of Workflows

### DOAS Retrieval Algorithm

This diagram illustrates the mathematical transformation from raw photons to a validated Vertical Column Density (VCD).

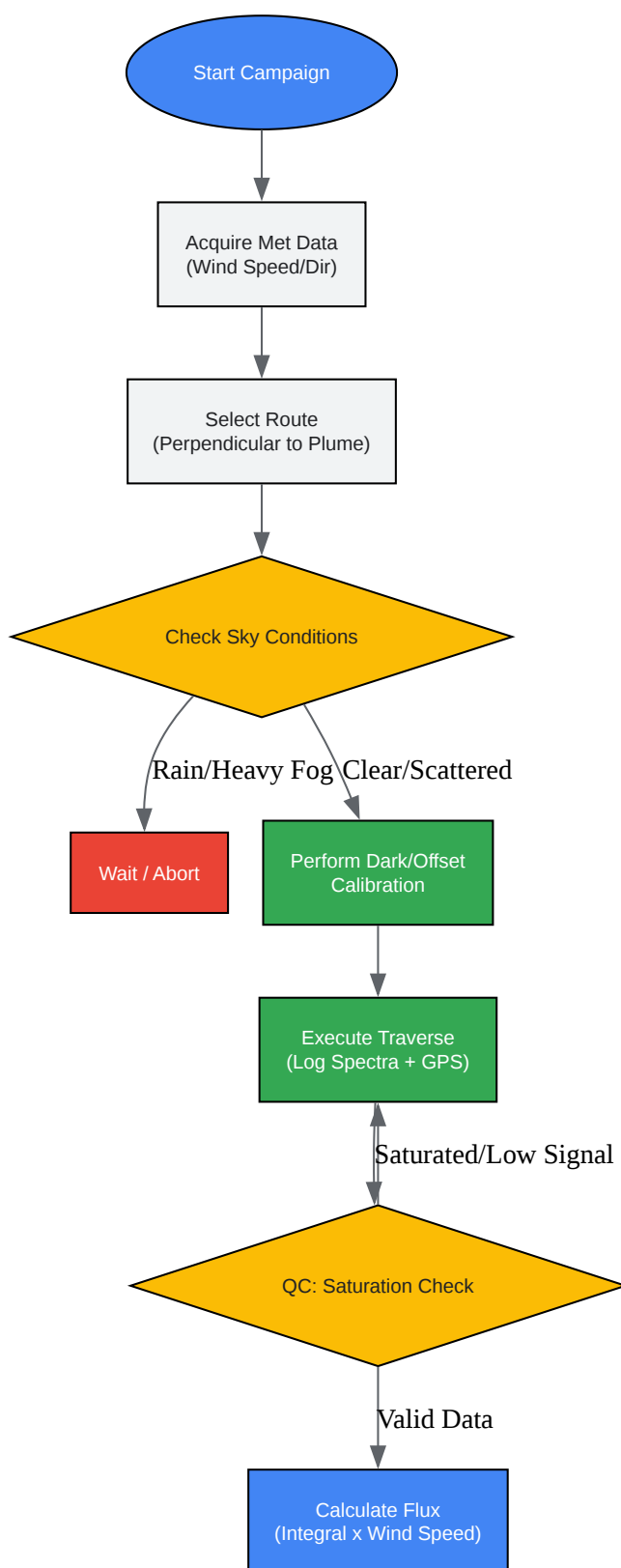


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Figure 1: The DOAS retrieval chain. Raw spectral data is corrected, filtered, and fitted against laboratory cross-sections to isolate the specific absorption of SO<sub>2</sub>.

### Field Measurement Logic

This diagram details the decision-making process for a successful mobile traverse campaign.



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Figure 2: Operational workflow for Mobile DOAS Traverse. Critical decision points (diamonds) ensure data integrity before post-processing.

## Data Analysis: Calculating Mass Flux

The ultimate metric for volcanic output is the Mass Flux (

).

Where:

- : Mass flux ( kg/s or tons/day).
- : Plume speed (m/s) at the plume altitude. Note: This is the largest source of error. Use NOAA GFS models or visual tracking if available.
- : Vertical Column Density along the traverse path
- : The integrated column amount (molecules/cm).

Conversion Factor: To convert from molecules/s to tons/day:

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## Sources

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